

Sildenafil-d3N-1: A Technical Guide to its Certificate of Analysis

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Compound of Interest

Compound Name: **Sildenafil-d3N-1**

Cat. No.: **B15578793**

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This technical guide provides an in-depth overview of the core components of a Certificate of Analysis (CoA) for **Sildenafil-d3N-1**, a deuterated internal standard crucial for the accurate quantification of Sildenafil in various biological matrices. This document outlines the typical analytical data, experimental protocols, and quality assurance workflows associated with the certification of this reference material.

Quantitative Data Summary

The following tables summarize the key quantitative data typically presented in a Certificate of Analysis for **Sildenafil-d3N-1**. These values are representative and may vary between different batches and suppliers.

Table 1: Identity and Purity

Test	Specification	Result
Identity (¹ H NMR)	Conforms to structure	Conforms
Identity (Mass Spec)	Conforms to structure	Conforms
Purity (HPLC)	≥98%	99.5%
Deuterium Incorporation	≥99%	99.8%
Residual Solvents	Meets USP <467> limits	Conforms
Water Content (Karl Fischer)	≤1.0%	0.2%

Table 2: Physical and Chemical Properties

Property	Specification
Chemical Formula	C ₂₂ H ₂₇ D ₃ N ₆ O ₄ S
Molecular Weight	477.62 g/mol
Appearance	White to off-white solid
Solubility	Soluble in Methanol, DMSO
Storage	-20°C, Desiccate

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below. These protocols are based on established methods for the analysis of Sildenafil and its analogues.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Purity and Quantification

This method is used to determine the purity of **Sildenafil-d3N-1** and for its application as an internal standard in the quantification of Sildenafil.[1]

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.

- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 75 mm, 3.5 µm).[2]
 - Mobile Phase: An isocratic or gradient elution using a mixture of an aqueous buffer (e.g., 10 mM ammonium acetate) and an organic solvent (e.g., acetonitrile).[2]
 - Flow Rate: 0.6 mL/min.[2]
 - Injection Volume: 5 µL.
- Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Monitoring Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - **Sildenafil-d3N-1**: Precursor ion (Q1) m/z 478.4 → Product ion (Q3) m/z 283.3 (representative).
 - Sildenafil: Precursor ion (Q1) m/z 475.4 → Product ion (Q3) m/z 283.3.[3]
- Sample Preparation: Stock solutions are prepared by dissolving the standard in methanol. Working solutions are prepared by further dilution with the mobile phase.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

¹H and ¹³C NMR are utilized to confirm the chemical structure of **Sildenafil-d3N-1** and to assess the degree of deuterium incorporation.

- Instrumentation: A 400 MHz or higher NMR spectrometer.[4]
- Sample Preparation: The sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆).[4]

- Data Acquisition:
 - ^1H NMR: The spectrum is acquired to confirm the absence of the proton signal corresponding to the deuterated position.
 - ^{13}C NMR: The spectrum is acquired to confirm the carbon skeleton of the molecule.
- Analysis: The chemical shifts and coupling constants are compared to a reference spectrum of Sildenafil to verify the structure. The absence of a proton signal at the expected chemical shift for the N-methyl group confirms successful deuteration.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC with UV detection is a standard method for determining the chromatographic purity of **Sildenafil-d3N-1**.

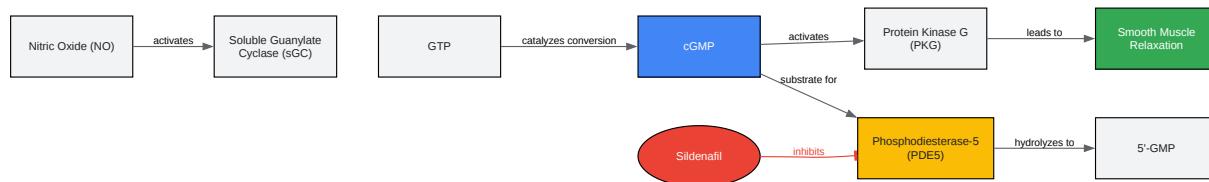
- Instrumentation: An HPLC system with a UV-Vis detector.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).[\[5\]](#)
 - Mobile Phase: A mixture of phosphate buffer and acetonitrile.[\[5\]](#)
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 230 nm or 290 nm.[\[6\]](#)
 - Temperature: 30°C.[\[7\]](#)
- Analysis: The purity is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram.

Mandatory Visualizations

The following diagrams illustrate the analytical workflow for a Certificate of Analysis and the signaling pathway of Sildenafil.

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Caption: Workflow for a Certificate of Analysis.



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Caption: Sildenafil Signaling Pathway.

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